

Cannflavin A solubility challenges organic solvents

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Cannflavin A

CAS No.: 76735-57-4

Cat. No.: S645104

[Get Quote](#)

Cannflavin A Solubility Data

The table below summarizes the available quantitative and qualitative solubility information for **Cannflavin A**.

Solvent	Solubility	Notes & Context
Dimethyl Sulfoxide (DMSO)	(\geq) 30 mg/mL (68.73 mM) [1]	Stated to be soluble, but saturation is unknown. Hygroscopic DMSO may impact solubility [1].
Acetone	Soluble [2] [3]	Frequently mentioned as a solvent for dissolution and stock solution preparation [2] [3].
Methanol & Ethanol	Soluble (in extraction protocols) [4]	Used in various extraction and isolation methodologies described in scientific literature [4].

Experimental Protocols & Handling

For reliable results in your experiments, here are detailed methodologies and handling guidelines based on current research.

- **Stock Solution Preparation in DMSO:** To prepare a 10 mM stock solution, dissolve 4.365 mg of **Cannflavin A** in 1 mL of DMSO [1]. This solution can be aliquoted and stored sealed at -20°C for approximately one month. For longer-term storage, keep at -80°C for up to six months. It is crucial to avoid repeated freeze-thaw cycles to maintain compound stability [1].
- **General Handling Recommendations:**
 - **Storage:** The solid compound should be stored in a desiccator at -20°C to preserve stability [2] [3].
 - **Dissolution:** If you encounter difficulty dissolving the compound, warming the vial to 37°C and using a brief session in an ultrasonic bath can help achieve higher solubility [2].
 - **Packaging Note:** Be aware that high-purity compounds can sometimes adhere to the neck or cap of the vial during shipping. Gently shaking the vial before use will bring the powder to the bottom [2].

Troubleshooting Common Solubility Issues

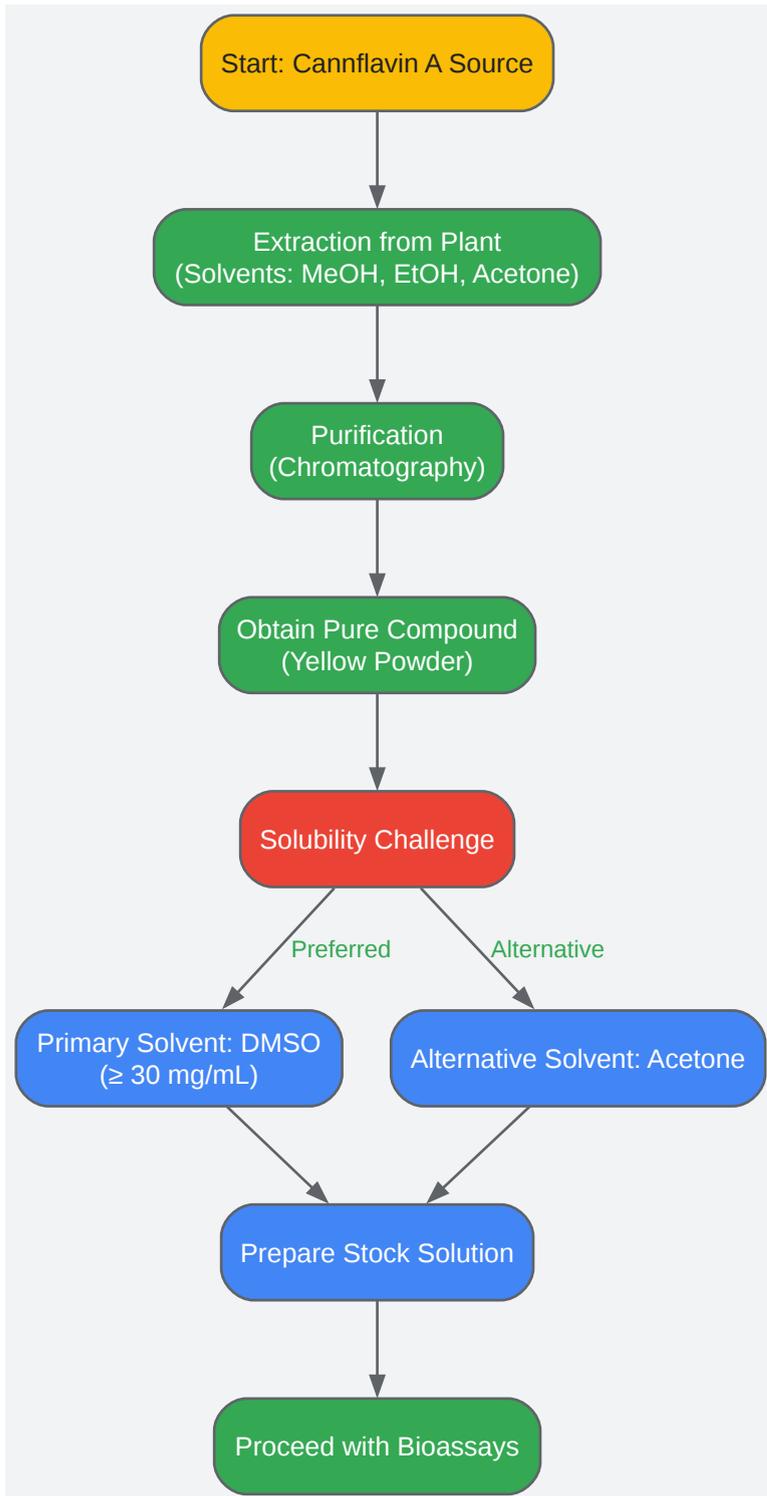
If you face challenges with dissolving **Cannflavin A**, consider these steps:

- **Verify Low Solubility:** The limited data suggests **Cannflavin A** has inherently low solubility in many aqueous buffers. Using DMSO as a primary solvent is the standard approach.
- **Confirm Solvent Purity:** Ensure you are using high-purity, dry DMSO. Hygroscopic DMSO that has absorbed water from the atmosphere can significantly reduce its ability to dissolve the compound.
- **Follow Suggested Techniques:** Use the recommended techniques of gentle warming and sonication to aid dissolution [2].
- **Consider Biological Relevance:** When designing experiments, ensure that the final concentration of DMSO in your cellular assays is biologically tolerable (typically <0.1-1.0%) to avoid solvent toxicity.

The Underlying Challenge

A key reason for the sparse solubility data is that **Cannflavin A is present at very low levels in the cannabis plant**, which has historically hampered large-scale research [4]. Much of the available data comes from suppliers and studies focused on specific extraction or analytical methods, rather than broad solvent screening.

The following diagram outlines the general workflow researchers use to obtain and work with **Cannflavin A**, highlighting where solubility is a critical factor:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Cannflavin A | Anti-Inflammatory Agent [[medchemexpress.com](https://www.medchemexpress.com)]
2. | CAS:76735-57-4 | Flavonoids | Manufacturer BioCrick Cannflavin A [[biocrick.com](https://www.biocrick.com)]
3. phyproof® Reference Substance | PhytoLab Cannflavin A [[phyproof.phytolab.com](https://www.phyproof.phytolab.com)]
4. Chemistry and Biological Activities of Cannflavins of the ... [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

To cite this document: Smolecule. [Cannflavin A solubility challenges organic solvents]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b645104#cannflavin-a-solubility-challenges-organic-solvents>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com